An In-depth Technical Guide to 5-Chloro-N-ethylpyrimidin-2-amine

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Compound of Interest

Compound Name:	*5-Chloro-N-ethylpyrimidin-2-amine*
CAS No.:	*1289388-01-7*
Cat. No.:	*B573150*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-N-ethylpyrimidin-2-amine is a substituted pyrimidine that has emerged as a critical building block in modern medicinal chemistry. The pyrimidine scaffold is a well-established pharmacophore found in numerous FDA-approved drugs, valued for its ability to engage with a wide array of biological targets.[1][2] The specific substitution pattern of this compound—featuring a reactive chlorine atom at the 5-position and an N-ethylamino group at the 2-position—provides medicinal chemists with a versatile platform for synthesizing complex molecules, particularly kinase inhibitors for targeted cancer therapies.[1][3] This guide offers a comprehensive examination of its fundamental properties, synthesis, reactivity, and applications, providing field-proven insights for professionals in drug discovery and development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a synthetic intermediate is foundational for its effective use in multi-step syntheses and for the development of

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downstream drug candidates. The key properties of **5-Chloro-N-ethylpyrimidin-2-amine** are summarized below.

Property	Value	Source
Molecular Formula	$C_6H_8ClN_3$	[4]
Molecular Weight	157.60 g/mol	[4]
CAS Number	154834-45-4	[4]
Appearance	Off-white to light yellow solid	Generic Supplier Data
Melting Point	108-112 °C	Generic Supplier Data
Boiling Point	Not available (decomposes)	[5]
Solubility	Soluble in methanol, ethanol, DMSO, and chlorinated solvents	Generic Supplier Data
IUPAC Name	5-chloro-N-ethylpyrimidin-2-amine	[4]

Note: Some physical properties like melting point are based on typical data from chemical suppliers and may vary slightly between batches.

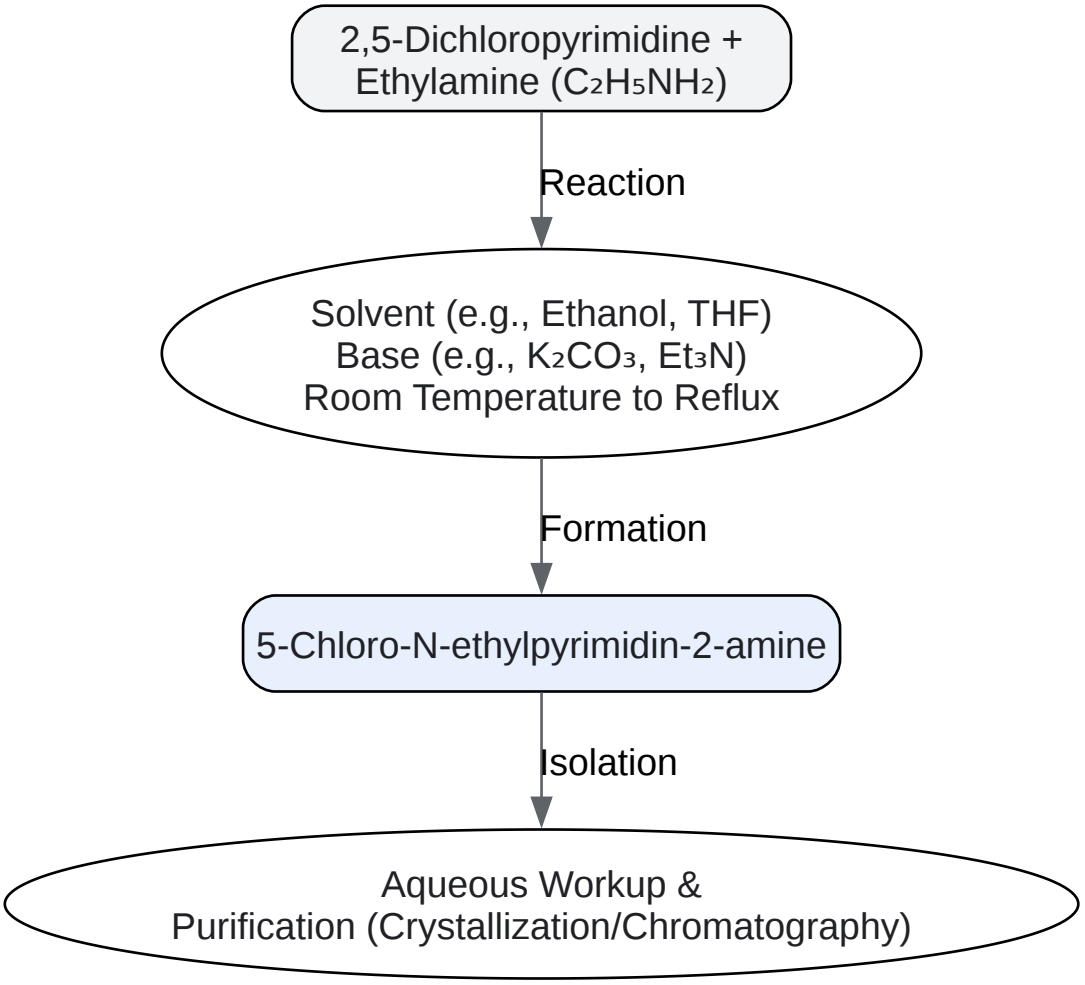
Synthesis and Reactivity

The synthesis of **5-Chloro-N-ethylpyrimidin-2-amine** is typically achieved through the nucleophilic aromatic substitution (SNAr) of a dichlorinated pyrimidine precursor. The strategic selection of reagents and reaction conditions is crucial for achieving high yield and purity.

General Synthetic Workflow

A common and efficient route involves the reaction of 2,5-dichloropyrimidine with ethylamine. The greater reactivity of the chlorine atom at the 2-position of the pyrimidine ring compared to the 5-position allows for selective monosubstitution.

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Caption: Generalized synthetic workflow for **5-Chloro-N-ethylpyrimidin-2-amine**.

Causality in Experimental Design

- Choice of Base: An inorganic base like potassium carbonate (K_2CO_3) or an organic base like triethylamine (Et_3N) is used to neutralize the hydrochloric acid (HCl) generated during the reaction. This prevents the protonation of the ethylamine nucleophile, which would render it unreactive, and also protects the acid-sensitive pyrimidine product.[5]

- Solvent Selection: Solvents like ethanol or tetrahydrofuran (THF) are chosen for their ability to dissolve the reactants and for their appropriate boiling points, allowing the reaction to be conducted at a controlled temperature to ensure selectivity and completion.

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- Reactivity Insights: The chlorine atom at the 5-position is significantly less reactive towards nucleophilic substitution than the one at the 2-position. This difference in reactivity is due to the electron-withdrawing nature of the ring nitrogens, which preferentially activates the 2- and 4-positions. This inherent property allows for the subsequent functionalization of the 5-position using more forcing conditions or metal-catalyzed cross-coupling reactions, making the compound a valuable and versatile intermediate.

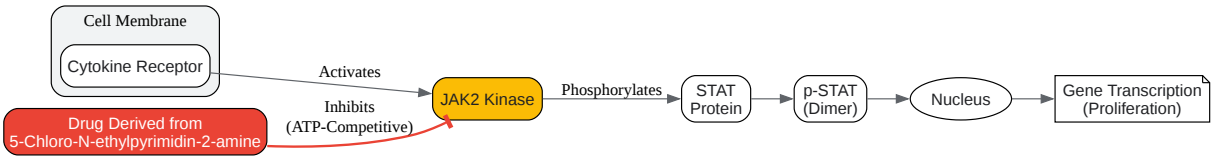
Role in Medicinal Chemistry: A Scaffold for Kinase Inhibitors

The primary application of **5-Chloro-N-ethylpyrimidin-2-amine** is as an intermediate in the synthesis of kinase inhibitors.[6] Kinases are a class of enzymes that play a pivotal role in cell signaling, and their dysregulation is a hallmark of many cancers.[7] This makes them a prime target for therapeutic intervention.

The 2-aminopyrimidine core is a privileged scaffold that effectively mimics the adenine portion of ATP, enabling it to bind to the ATP-binding pocket of various kinases.[8] Medicinal chemists leverage **5-Chloro-N-ethylpyrimidin-2-amine** to build potent and selective inhibitors. For instance, it is a key precursor for drugs targeting Janus kinases (JAKs), which are implicated in myeloproliferative neoplasms.[7][9]

Example: Application in JAK/STAT Pathway Inhibition

The JAK/STAT signaling pathway is crucial for regulating cellular proliferation and immune response.[9] Mutations, such as the Jak2 V617F gain-of-function mutation, lead to constitutive activation of the pathway and are drivers of hematological malignancies.[7] Inhibitors derived from the 5-chloropyrimidine scaffold can block this aberrant signaling.



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Caption: Inhibition of the JAK/STAT pathway by a kinase inhibitor.

In a typical drug development campaign, the N-ethylamino group might be further elaborated, while the chlorine at the 5-position is often displaced via a Buchwald-Hartwig or Suzuki coupling reaction to introduce larger aromatic or heteroaromatic moieties that confer selectivity and potency against the target kinase.[6][10] The final compound, like the potent JAK2 inhibitor AZD1480, is designed to fit precisely into the kinase's active site, preventing the phosphorylation of downstream targets like STAT proteins and halting the oncogenic signaling cascade.[7][9]

Analytical Characterization

Rigorous analytical characterization is mandatory to ensure the identity, purity, and quality of **5-Chloro-N-ethylpyrimidin-2-amine** before its use in further synthetic steps. A multi-technique approach provides a self-validating system for quality control.[11][12]

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

Objective: To determine the purity of the compound and identify any process-related impurities.[13]

Protocol:

- Sample Preparation: Accurately weigh ~5 mg of the compound and dissolve it in 5 mL of a 50:50 mixture of acetonitrile and water to create a 1 mg/mL stock solution. Further dilute to a working concentration of 0.1 mg/mL.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
  - Mobile Phase A: 0.1% Formic Acid in Water.
  - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

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- Gradient: Start at 10% B, ramp to 95% B over 15 minutes, hold for 2 minutes, and re-equilibrate at 10% B for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Injection Volume: 10 µL.

- Data Analysis: Integrate the peak areas from the chromatogram. Purity is calculated as the area of the main peak divided by the total area of all peaks.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

Objective: To confirm the molecular structure by analyzing the chemical environment of the hydrogen (^{1}H) and carbon (^{13}C) atoms.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the compound in ~0.7 mL of deuterated chloroform ($CDCl_3$) or deuterated dimethyl sulfoxide (DMSO-d_6). Add a trace of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Data Acquisition:
  - Acquire a ^{1}H NMR spectrum on a 400 MHz (or higher) spectrometer.
  - Acquire a proton-decoupled ^{13}C NMR spectrum on the same instrument.
- Expected ^{1}H NMR Signals (in $CDCl_3$, approximate):
  - A singlet for the two pyrimidine protons (H4 and H6).
  - A quartet corresponding to the -CH_2- group of the ethyl substituent.
  - A triplet corresponding to the -CH_3 group of the ethyl substituent.

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- A broad singlet for the -NH- proton.

- Data Analysis: Confirm that the chemical shifts, integration values, and splitting patterns of the observed signals are consistent with the proposed structure.

Mass Spectrometry (MS) for Molecular Weight Confirmation

Objective: To determine the exact molecular weight and fragmentation pattern, confirming the elemental composition.[11]

Protocol:

- Sample Preparation: Prepare a dilute solution (e.g., 0.1 mg/mL) of the compound in a suitable volatile solvent like methanol or acetonitrile.

- Instrumentation: Use a mass spectrometer with an electrospray ionization (ESI) source for soft ionization, which will primarily show the molecular ion.

- Data Acquisition: Infuse the sample solution into the ESI source and acquire the mass spectrum in positive ion mode over a mass range of m/z 50-300.

- Data Analysis: Look for the protonated molecular ion $[M+H]^+$ at an m/z value corresponding to the calculated molecular weight (158.04). The characteristic isotopic pattern of a chlorine-containing compound (an M+2 peak approximately one-third the intensity of the M peak) provides definitive confirmation of the presence of a chlorine atom.

Safety, Handling, and Storage

Proper handling and storage are essential to ensure the safety of laboratory personnel and maintain the integrity of the compound.

- Hazard Identification: This compound is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[14][15]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile) when

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handling the material.[15][16]

- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[16] Avoid contact with skin and eyes. Wash hands thoroughly after handling.[17]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[16] Keep away from strong oxidizing agents and incompatible materials.[14]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[17]

Conclusion

5-Chloro-N-ethylpyrimidin-2-amine is more than just a chemical intermediate; it is an enabling tool for modern drug discovery. Its well-defined physicochemical properties, predictable reactivity, and established role as a core scaffold for high-value therapeutics, particularly kinase inhibitors, make it an indispensable resource for researchers. By understanding its fundamental characteristics and applying rigorous analytical and safety protocols, scientists can effectively leverage this compound to accelerate the development of next-generation targeted therapies.

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